Spectroscopic Characterization of 3-Nitrosobenzamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*3-Nitrosobenzamide*
CAS No.:	*144189-66-2*
Cat. No.:	*B139120*

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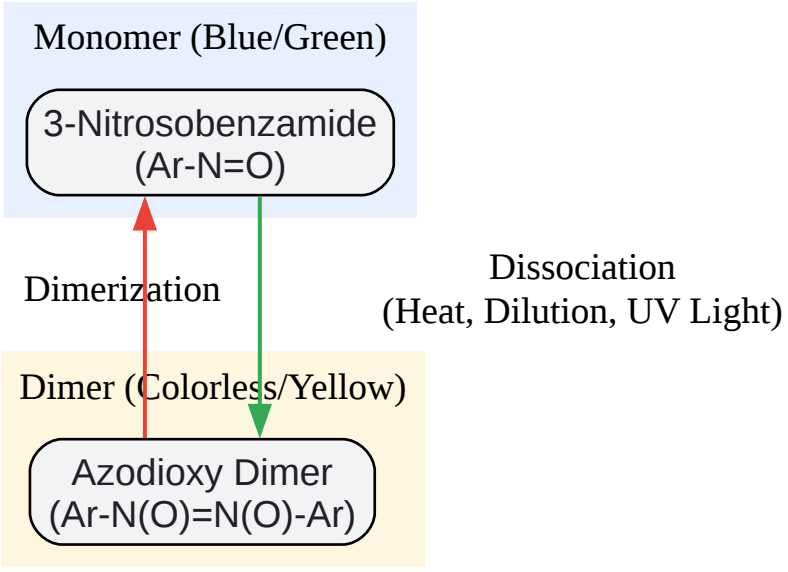
Abstract

This technical guide provides an in-depth exploration of the spectroscopic analysis of **3-Nitrosobenzamide**, a molecule of interest in medicinal chemistry and organic synthesis.[1] We delve into the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and UV-Visible (UV-Vis)—offering both theoretical underpinnings and practical, field-tested protocols. A central theme of this guide is the critical monomer-dimer equilibrium inherent to aromatic C-nitroso compounds, which profoundly influences their spectroscopic signatures.[2] [3] This document is designed to equip researchers, scientists, and drug development professionals with the expertise to accurately characterize **3-Nitrosobenzamide** and interpret its complex spectral data with confidence.

The Duality of 3-Nitrosobenzamide: Monomer-Dimer Equilibrium

A foundational concept in the analysis of aromatic C-nitroso compounds is their propensity to exist in a dynamic equilibrium between a monomeric and a dimeric form (azodioxy compound).[2][4] The monomer contains the C–N=O group, while the dimer features an N=N double bond with oxygen atoms attached. This equilibrium is influenced by concentration, solvent, and temperature, with the dimeric form often favored in the solid state or at lower temperatures in solution.[5][6]

This duality is not a mere curiosity; it is the defining characteristic that dictates the molecule's spectroscopic behavior. The monomer is typically a colored species (blue or green), while the dimer is often colorless or yellow.[5] Recognizing and interpreting the spectral evidence of this equilibrium is paramount for the accurate identification and characterization of **3-Nitrosobenzamide**.



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Caption: Monomer-Dimer Equilibrium of **3-Nitrosobenzamide**.

Infrared (IR) Spectroscopy: Probing Functional Groups

2.1. Theoretical Basis & Causality

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IR spectroscopy is a powerful first-pass technique for confirming the presence of key functional groups. For **3-Nitrosobenzamide**, the spectrum is a composite of signals from both the monomer and its dimer, with the relative intensities reflecting the equilibrium position under the measurement conditions.

- N=O Stretch (Monomer): The most diagnostic peak for the monomer is the N=O stretching vibration. This appears as a strong band in the 1500-1620 cm^{-1} region.[7][8] Its precise location can be influenced by conjugation with the aromatic ring.

- Amide Group (C=O and N-H): The benzamide moiety gives rise to several characteristic peaks. The C=O (Amide I) stretch is a very strong, sharp absorption typically found around 1650-1680 cm^{-1}. The N-H stretching vibrations of the primary amide ($-CONH_2$) appear as two distinct bands in the 3200-3500 cm^{-1} region.[7] The N-H bend (Amide II) occurs near 1650-1510 cm^{-1}.[7]

- Dimer Vibrations: In the dimeric form, the N=O bond is replaced by N=N and N-O bonds. The trans-dimer shows a characteristic N=N stretch near 1400 cm^{-1}, while the cis-dimer absorbs near 1290 cm^{-1}.[7] These bands are often weaker than the monomer's N=O stretch.

- Aromatic Ring: Aromatic C-H stretches are observed just above 3000 cm^{-1}, while C=C ring stretching vibrations appear in the 1450-1600 cm^{-1} region.[7]

The choice of sample preparation is critical. Analysis in the solid state (e.g., KBr pellet) will likely show a spectrum dominated by the dimer, whereas analysis in a dilute solution of a non-polar solvent may reveal a greater proportion of the monomer.

2.2. Experimental Protocol: Attenuated Total Reflectance (ATR)

ATR is a modern, rapid method for acquiring IR spectra of solid samples, requiring minimal preparation.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Run a background scan to account for atmospheric CO_2 and H_2O.

- Sample Application: Place a small amount (a few milligrams) of solid **3-Nitrosobenzamide** powder directly onto the ATR crystal.

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- Pressure Application: Lower the press arm to ensure firm and even contact between the sample and the crystal. Consistent pressure is key for reproducibility.
- Data Acquisition: Collect the spectrum. A typical measurement involves co-adding 16 to 32 scans at a resolution of 4 cm^{-1} to achieve an excellent signal-to-noise ratio.
- Cleaning: After analysis, thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft lab wipe.

2.3. Data Summary: Key IR Vibrational Frequencies

Wavenumber (cm^{-1})	Vibrational Mode	Functional Group/Form	Intensity
3400 - 3200	N-H Stretch	Amide	Medium-Strong
~3050	C-H Stretch	Aromatic	Medium
~1660	C=O Stretch (Amide I)	Amide	Strong
1620 - 1500	N=O Stretch	Monomer	Strong
1600 - 1450	C=C Stretch	Aromatic Ring	Medium-Variable
~1400	N=N Stretch	Dimer (trans)	Medium-Weak
~1290	N=N Stretch	Dimer (cis)	Medium-Weak

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating Structure

3.1. Theoretical Basis & Causality

NMR spectroscopy provides detailed information about the carbon-hydrogen framework. The analysis is complicated by the monomer-dimer equilibrium, as the chemical environment of the aromatic protons and carbons will be different in each form. Low-temperature NMR can be used to "freeze out" the equilibrium, allowing for the observation of distinct signals for each species.[6][9]

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- ^{1}H NMR:
  - Aromatic Protons: The aromatic protons of **3-Nitrosobenzamide** will appear in the typical downfield region (7.5-8.5 ppm). The electron-withdrawing nitroso and amide groups will deshield these protons. The proton at the C2 position (ortho to the nitroso group) is expected to be the most deshielded. The splitting patterns will be complex due to meta and ortho coupling.
  - Amide Protons: The -$CONH_2$ protons typically appear as two broad singlets between 7.0 and 8.5 ppm. Their chemical shift can be solvent and temperature-dependent.
  - Monomer vs. Dimer: The chemical shifts of the aromatic protons in the dimer will differ from those in the monomer due to the change in the electronic nature and anisotropy of the substituent (azodioxy vs. nitroso).[3]
- ^{13}C NMR:
  - Aromatic Carbons: The aromatic carbons will resonate in the 120-150 ppm range. The carbon attached to the nitroso group (C3) and the carbon attached to the amide group (C1) will be significantly affected.
  - Carbonyl Carbon: The amide carbonyl carbon is expected to appear far downfield, typically in the 165-175 ppm region.

3.2. Experimental Protocol: Sample Preparation and Acquisition

- Sample Preparation: Weigh 5-25 mg of **3-Nitrosobenzamide** for ^{1}H NMR (or 50-100 mg for ^{13}C NMR) into a clean, dry vial.
- Solvent Addition: Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$). DMSO-d_6 is often a good choice for amides due to its ability to solubilize the sample and slow down proton exchange of the N-H protons.
- Dissolution & Filtration: Ensure the sample is fully dissolved. To remove any particulate matter that could degrade spectral quality, filter the solution through a Pasteur pipette with a small cotton or glass wool plug directly into a clean 5 mm NMR tube.

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- Capping and Labeling: Cap the NMR tube and label it clearly.
- Acquisition: Insert the sample into the spectrometer. After locking and shimming, acquire the ^{1}H spectrum. Subsequently, acquire the ^{13}C spectrum, which will require a longer acquisition time. For studying the equilibrium, spectra can be acquired at various temperatures.

3.3. Data Summary: Predicted NMR Chemical Shifts (in DMSO-d_6)

^{1}H NMR (Predicted)

Proton	Multiplicity	Approx. Chemical Shift (δ, ppm)
H-2	**t**	**~8.7**
H-4	d	~8.4
H-6	d	~8.3
H-5	t	~7.8
-NH_2	br s	~8.4, ~7.8

Note: These are estimated values. Actual shifts and multiplicities will depend on the specific monomer/dimer ratio and second-order effects.

^{13}C NMR (Predicted)

Carbon	Approx. Chemical Shift (δ, ppm)
C=O	**~167**
C-N=O	~150
C-$CONH_2$	~135

| Aromatic CH | 125 - 132 |

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UV-Visible (UV-Vis) Spectroscopy: Monitoring Electronic Transitions

4.1. Theoretical Basis & Causality

UV-Vis spectroscopy is exceptionally well-suited for studying the monomer-dimer equilibrium of nitroso compounds due to their distinct electronic transitions.

- n → π* Transition (Monomer): The most significant feature of the monomer is a weak absorption in the long-wavelength visible region (~700-800 nm). This transition involves the promotion of a non-bonding electron from the oxygen of the nitroso group to an anti-bonding π* orbital. It is this transition that gives monomeric aromatic nitroso compounds their characteristic blue or green color.

- π → π* Transitions: More intense absorptions occur in the UV region (typically 250-350 nm). These correspond to π → π* transitions within the conjugated system of the aromatic ring and the nitroso and amide groups.

- Dimer Spectrum: The dimer, lacking the N=O chromophore, does not exhibit the long-wavelength n → π* transition and is therefore typically colorless or pale yellow. Its spectrum is dominated by π → π* transitions at shorter wavelengths, often different from those of the monomer.

By monitoring the absorbance at the λ_max of the n → π* transition, one can directly observe the concentration of the monomer in solution. This allows for thermodynamic studies of the equilibrium by varying temperature or concentration.[3]

4.2. Experimental Protocol: Solution Analysis

- Solvent Selection: Choose a UV-grade solvent in which **3-Nitrosobenzamide** is soluble (e.g., ethanol, acetonitrile, or cyclohexane).

- Stock Solution Preparation: Prepare a stock solution of known concentration by accurately weighing the compound and dissolving it in a precise volume of solvent in a volumetric flask.

- Sample Preparation: Prepare a dilution of the stock solution in a quartz cuvette to an appropriate concentration that gives a maximum absorbance reading between 0.1 and 1.0.

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- Blank Measurement: Fill a matched quartz cuvette with the pure solvent and use it to zero the spectrophotometer (acquire a baseline).
- Sample Measurement: Place the sample cuvette in the spectrophotometer and record the absorption spectrum over the desired range (e.g., 200-900 nm).

4.3. Data Summary: Key Electronic Transitions

Species	Transition	Approx. λ_max (nm)	Molar Absorptivity (ε)	Appearance
Monomer	n → π	~750	Low	Blue/Green
Monomer	π → π	~300	High	Colorless
Dimer	π → π*	~280 - 320	High	Colorless/Yellow

Integrated Spectroscopic Workflow

A robust characterization of **3-Nitrosobenzamide** relies on the synergistic use of all three spectroscopic techniques. No single method provides the complete picture. The following workflow illustrates how these techniques are integrated for a comprehensive analysis.

Caption: Integrated workflow for the spectroscopic analysis of **3-Nitrosobenzamide**.

Conclusion

The spectroscopic analysis of **3-Nitrosobenzamide** is a multi-faceted process that requires a nuanced understanding of its fundamental chemistry, particularly the monomer-dimer equilibrium. IR spectroscopy serves to rapidly confirm the presence of the key nitroso and amide functional groups. NMR spectroscopy provides the detailed structural map of the covalent framework, with variable temperature studies offering a window into the dynamics of the equilibrium. Finally, UV-Vis spectroscopy acts as a powerful and direct tool for observing the monomeric form and quantifying the equilibrium. By integrating the insights from these three techniques, researchers can achieve a complete and unambiguous characterization of **3-Nitrosobenzamide**, a critical step in its application in research and development.

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